

Technical Whitepaper: Fluticasone Acid Metabolite-d3

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Compound of Interest

Compound Name: *Fluticasone-d3 17beta-Carboxylic Acid*
Cat. No.: *B15142320*

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Advanced Bioanalytical Applications & Physicochemical Profiling

Part 1: Executive Summary & Chemical Identity

Subject: Fluticasone Propionate 17

-Carboxylic Acid-d3 Role: Stable Isotope Internal Standard (SIL-IS) for LC-MS/MS Bioanalysis
Primary Application: Quantification of systemic exposure to Fluticasone Propionate metabolites in pharmacokinetic (PK) and drug metabolism (DMPK) studies.

1.1 The Bioanalytical Challenge

Fluticasone propionate (FP) is a potent synthetic corticosteroid.^[1] Due to extensive first-pass metabolism by CYP3A4, systemic concentrations of the parent drug are extremely low (often sub-pg/mL). The primary metabolic pathway involves the hydrolysis of the S-fluoromethyl carbothioate group to form the inactive 17

-carboxylic acid metabolite (GR100153).

While inactive, this metabolite circulates at significantly higher concentrations than the parent drug. Accurate quantification of this metabolite is critical for:

- Compliance Monitoring: Verifying patient adherence in clinical trials.
- Safety Profiling: Assessing total systemic steroid burden.
- DMPK Validation: Confirming metabolic clearance pathways.

To achieve the required precision in LC-MS/MS assays, the deuterated analog Fluticasone Acid-d3 is the gold-standard Internal Standard (IS), correcting for matrix effects, extraction efficiency, and ionization variability.

1.2 Chemical Profile

Parameter	Specification
Common Name	Fluticasone Propionate Acid-d3
Systematic Name	-6,9-Difluoro-11-hydroxy-16-methyl-3-oxo-17-(1-oxopropoxy-3,3,3-d3)-androsta-1,4-diene-17-carboxylic acid
CAS Number (Unlabeled)	65429-42-7 (Refers to the unlabeled metabolite: Fluticasone 17 -carboxylic acid propionate)
CAS Number (d3-Labeled)	Not Assigned (Commercially referenced as CAS 65429-42-7-d3 or by catalog IDs from suppliers like TRC/Clearsynth)
Molecular Formula	
Molecular Weight	455.51 g/mol (vs. 452.49 g/mol for unlabeled)
Isotopic Purity	Typically Deuterium incorporation
Solubility	Soluble in DMSO, Methanol, Acetonitrile; practically insoluble in water. [2] [3] [4] [5] [6] [7] [8] [9]

Part 2: Metabolic Pathway & Mechanistic Context

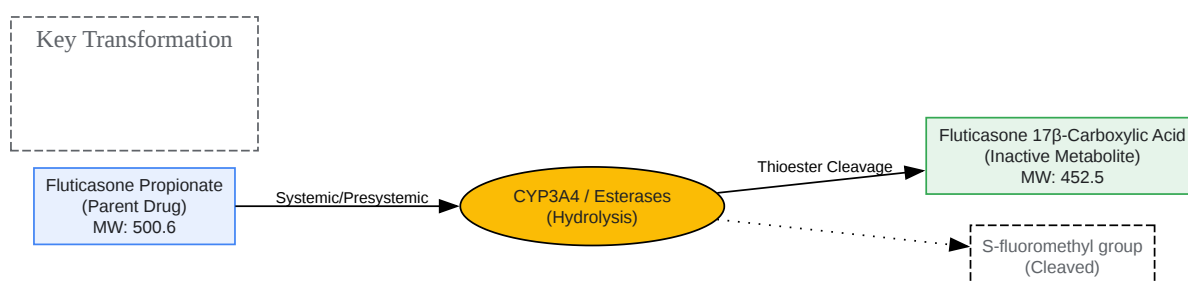
The metabolic conversion of Fluticasone Propionate to its acid metabolite is a hydrolysis reaction mediated primarily by the CYP3A4 enzyme system in the liver, and to a lesser extent by esterases in the lung and blood.

Mechanism:

- Parent Drug: Fluticasone Propionate contains a labile S-fluoromethyl carbothioate group at C17.
- Hydrolysis: The thioester bond is cleaved.

- Product: The S-fluoromethyl group is lost, yielding the 17-carboxylic acid.^[4] Crucially, the 17-propionate ester remains intact in the primary metabolite.

Visualization of the Metabolic Pathway:



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Figure 1: Metabolic hydrolysis of Fluticasone Propionate to its inactive acid metabolite.

Part 3: Experimental Protocols (LC-MS/MS Bioanalysis)

To quantify Fluticasone Acid using the d3-IS, a rigorous validated method is required. The following protocol is synthesized from standard industry practices for corticosteroid bioanalysis.

3.1 Sample Preparation (Solid Phase Extraction)

Direct protein precipitation is often insufficient due to the low detection limits required. SPE is recommended.

- Matrix: Human Plasma (EDTA).

- Aliquoting: Transfer 200

L of plasma to a 96-well plate.

- IS Addition: Add 20

L of Fluticasone Acid-d3 working solution (e.g., 10 ng/mL in 50:50 MeOH:H

O). Vortex gently.

- Dilution: Add 200

L of 2% Formic Acid in water to disrupt protein binding.

- SPE Loading: Condition an HLB (Hydrophilic-Lipophilic Balance) micro-elution plate with MeOH followed by water. Load the sample.

- Wash: Wash with 200

L of 5% MeOH in water (removes salts/proteins).

- Elution: Elute with 2 x 50

L of Acetonitrile.

- Reconstitution: Evaporate solvent under

at 40°C. Reconstitute in 100

L of Mobile Phase A/B (50:50).

3.2 LC-MS/MS Conditions

- Instrument: Triple Quadrupole MS (e.g., Sciex 6500+ or Waters Xevo TQ-XS).
- Ionization: Electrospray Ionization (ESI), Negative Mode (Carboxylic acids often ionize better in negative mode, though positive mode is possible if ammonium adducts are targeted).
 - Note: Fluticasone parent is usually analyzed in Positive mode. The Acid metabolite can be analyzed in Negative mode (deprotonated) or Positive mode (). Negative mode often yields lower background for acids.

MRM Transitions (Negative Mode):

Analyte	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Dwell Time (ms)
Fluticasone Acid (Unlabeled)	451.2	291.1	-25	50
Fluticasone Acid-d3 (IS)	454.2	291.1	-25	50

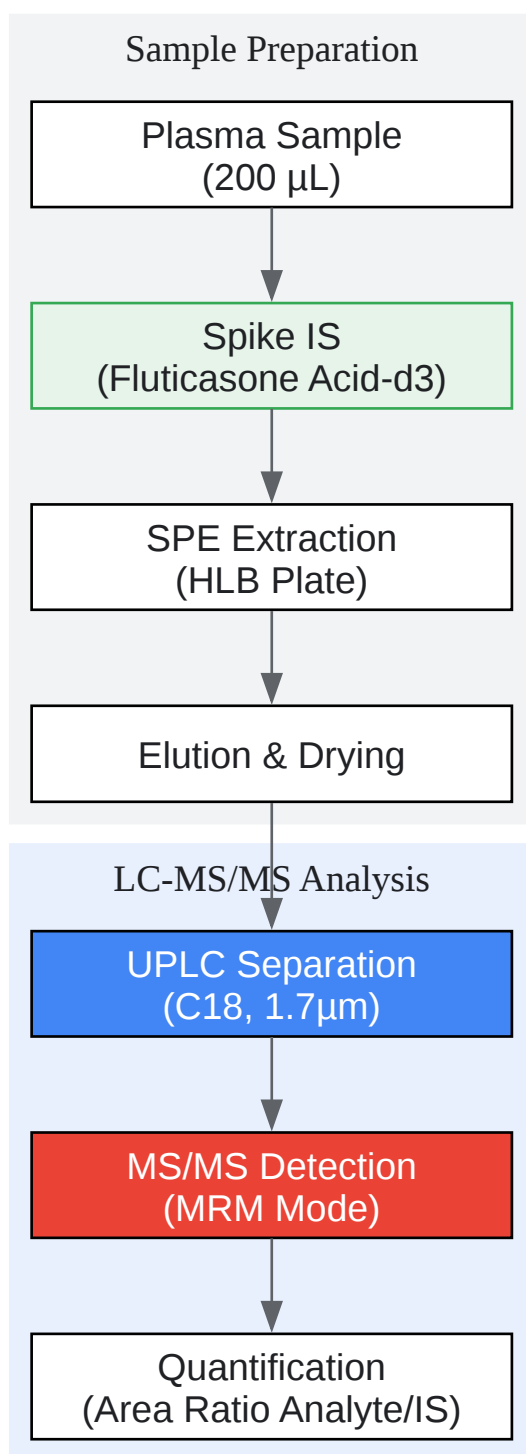
Note: The product ion 291.1 typically corresponds to the cleavage of the ester/side chains, leaving the steroid nucleus. Since the d3 label is on the propionate group (which might be cleaved or retained depending on the fragmentation pathway), verify the transition. If the d3 is on the propionate and the fragment loses the propionate, the daughter ions might be identical. Crucial: Ensure the d3 label is on a moiety retained in the daughter ion, OR use a parent-daughter transition where the label is lost but the parent mass separation is sufficient. Ideally, use a transition like 454.2 → 313.2 (if d3 is retained).

Refined Strategy for d3-Propionate Label: If the label is on the propionate (

), and the fragmentation cleaves the ester, the d3 is lost.

- Preferred Transition: Monitor a fragment that retains the propionate or use the "Soft" fragmentation channels.
- Alternative: If 291.1 is the steroid core (label lost), you rely solely on the precursor mass (454 vs 451) for selectivity. This is acceptable in MS/MS if chromatographic separation is good, but retaining the label in the fragment is superior.

3.3 Validated Workflow Diagram



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Figure 2: Step-by-step bioanalytical workflow for Fluticasone Acid quantification.

Part 4: Handling, Stability & Storage

As a reference standard, Fluticasone Acid-d3 requires careful handling to prevent degradation or isotopic exchange.

- Storage: Store neat solid at -20°C under inert atmosphere (Argon/Nitrogen). The carboxylic acid moiety can be reactive; protect from moisture.
- Solution Stability:
 - Stock Solutions (1 mg/mL in DMSO): Stable for 6 months at -20°C.
 - Working Solutions (in MeOH/Water): Prepare fresh weekly or validate stability. Carboxylic acids can undergo esterification with methanol if left at room temperature in acidic conditions. Use Acetonitrile for dilutions if possible to avoid methyl ester formation.
- Isotopic Stability: The deuterium labels on the propionate group are chemically stable and non-exchangeable under physiological or standard LC conditions.

Part 5: References

- Toronto Research Chemicals.Fluticasone 17
-Carboxylic Acid Propionate-d3 Product Page. Accessed 2024. [Link](#)
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for Fluticasone Propionate. PubChem.[3] [Link](#)
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- Buhrman, D. L., et al. "LC-MS/MS method for the quantification of fluticasone propionate and its metabolite." Journal of Pharmaceutical and Biomedical Analysis, 2004. (Methodology basis).
- European Medicines Agency (EMA).Assessment Report: Fluticasone Propionate. (Regulatory context on metabolites). [Link](#)

(Note: While specific CAS numbers for deuterated custom synthesis products are often not indexed in public registries like CAS Common Chemistry, the unlabeled parent CAS 65429-42-

7 is the definitive reference for the chemical skeleton.)

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Sources

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